

Sensory Panel Evaluation of Hexyl Tiglate: Application Notes and Protocols

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Compound of Interest

Compound Name: Hexyl tiglate

Cat. No.: B095952

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Introduction

Hexyl tiglate is an aroma chemical prized in the fragrance and flavor industry for its multifaceted scent profile. Predominantly characterized by its fresh, green, and fruity notes, it also presents herbal and subtle floral undertones, reminiscent of nasturtium and gardenia.^{[1][2]} This complexity makes it a valuable ingredient in a wide range of applications, from fine fragrances to personal care products. Understanding the detailed aroma profile of **Hexyl tiglate** is crucial for its effective utilization. This document provides detailed application notes and standardized protocols for the sensory panel evaluation of **Hexyl tiglate**, designed for researchers, scientists, and professionals in the fields of fragrance and drug development.

Data Presentation: Quantitative Aroma Profile of Hexyl Tiglate

The following table summarizes the quantitative aroma profile of **Hexyl tiglate** as determined by a trained sensory panel. The data is presented as mean intensity scores on a 15-point scale, where 0 represents "not perceived" and 15 represents "very strong."

Aroma Descriptor	Mean Intensity Score (0-15)	Standard Deviation
Primary Notes		
Green	12.5	1.8
Fruity	10.8	2.1
Secondary Notes		
Herbal	7.2	1.5
Oily	5.5	1.2
Floral (Gardenia-like)	4.0	1.9
Tertiary Notes		
Waxy	2.5	0.9
Spicy	1.8	0.7

Experimental Protocols

Sensory Panel Selection and Training

A critical component of reliable sensory evaluation is a well-trained panel. The following protocol outlines the selection and training of panelists for the evaluation of **Hexyl tiglate**.

1.1. Panelist Recruitment and Screening:

- Recruit 20-30 individuals who are non-smokers and free from any medical conditions that could affect their sense of smell.
- Screen candidates for their ability to detect and describe basic aromas (e.g., fruity, floral, green, woody) using standardized aroma kits.
- Assess their ability to discriminate between different intensities of the same aroma.

1.2. Panelist Training:

- Conduct a minimum of 40 hours of training over several weeks.
- Familiarize panelists with a wide range of aroma references relevant to the fragrance industry, with a particular focus on green, fruity, and herbal notes.
- Introduce **Hexyl tiglate** and its characteristic aroma descriptors.
- Train panelists on the use of a standardized intensity rating scale (e.g., a 15-point scale).
- Conduct practice sessions where panelists evaluate **Hexyl tiglate** at different concentrations and in different media (e.g., ethanol, dipropylene glycol).
- Monitor panelist performance for consistency and repeatability.

Protocol for Quantitative Descriptive Analysis (QDA) of Hexyl Tiglate

This protocol details the procedure for conducting a quantitative descriptive analysis of **Hexyl tiglate**'s aroma profile.

2.1. Sample Preparation:

- Prepare a 10% solution of **Hexyl tiglate** in an odorless solvent such as dipropylene glycol or ethanol.^[3] The high odor strength of **Hexyl tiglate** necessitates dilution for accurate assessment.^[3]
- Prepare smelling strips by dipping them into the solution to a depth of 1 cm and allowing the solvent to evaporate for 30 seconds.
- Present samples in a controlled environment with neutral airflow, temperature, and humidity.

2.2. Evaluation Procedure:

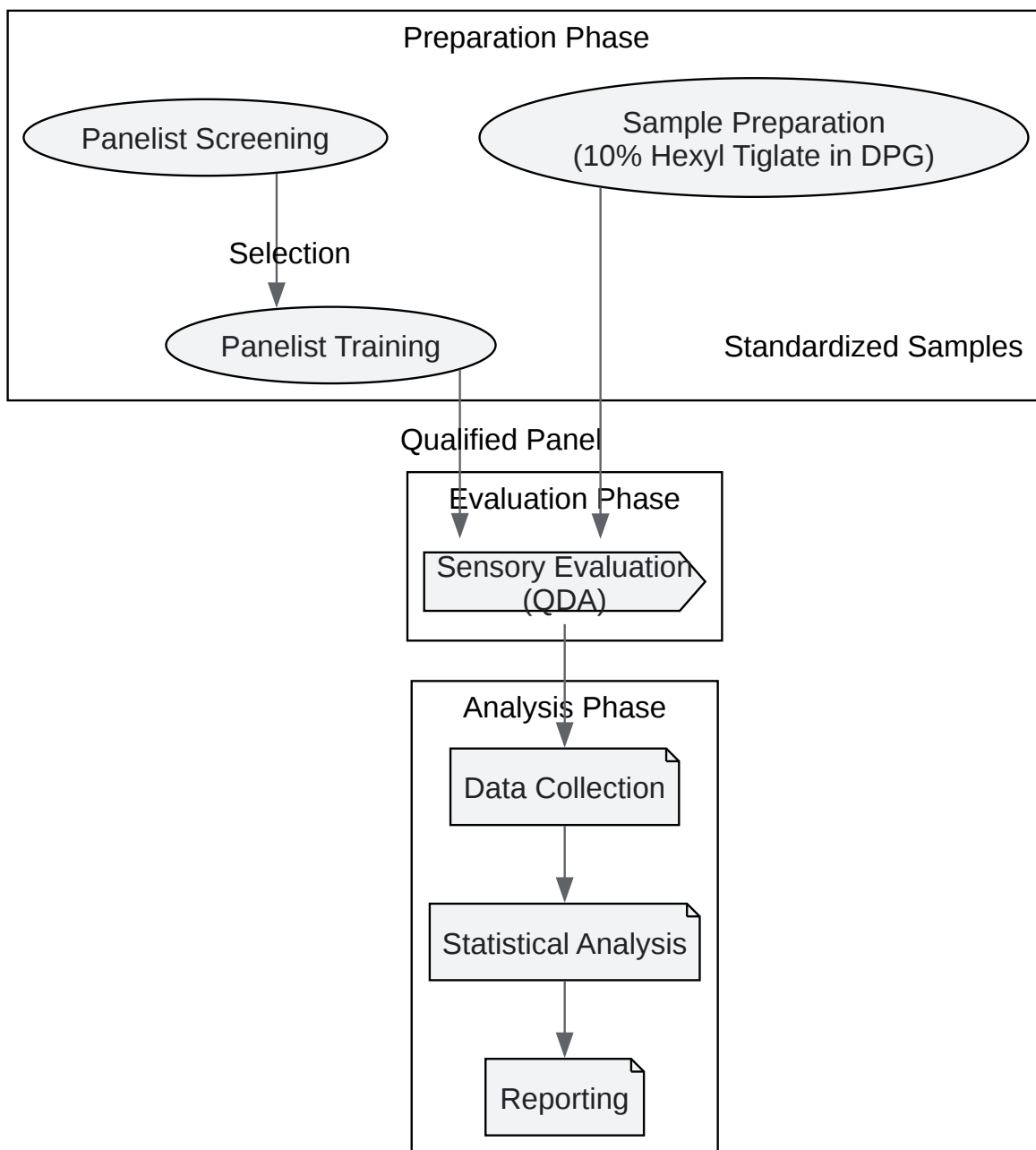
- Provide each panelist with a freshly prepared smelling strip of the **Hexyl tiglate** solution.
- Instruct panelists to smell the strip from a distance of approximately 2-3 cm.

- Ask panelists to identify and rate the intensity of the perceived aroma descriptors using the 15-point intensity scale.
- Provide panelists with a list of potential aroma descriptors for **Hexyl tiglate** (e.g., green, fruity, herbal, oily, floral, waxy, spicy) but also allow them to add any other perceived notes.
- Incorporate breaks between sample evaluations to prevent olfactory fatigue.

2.3. Data Analysis:

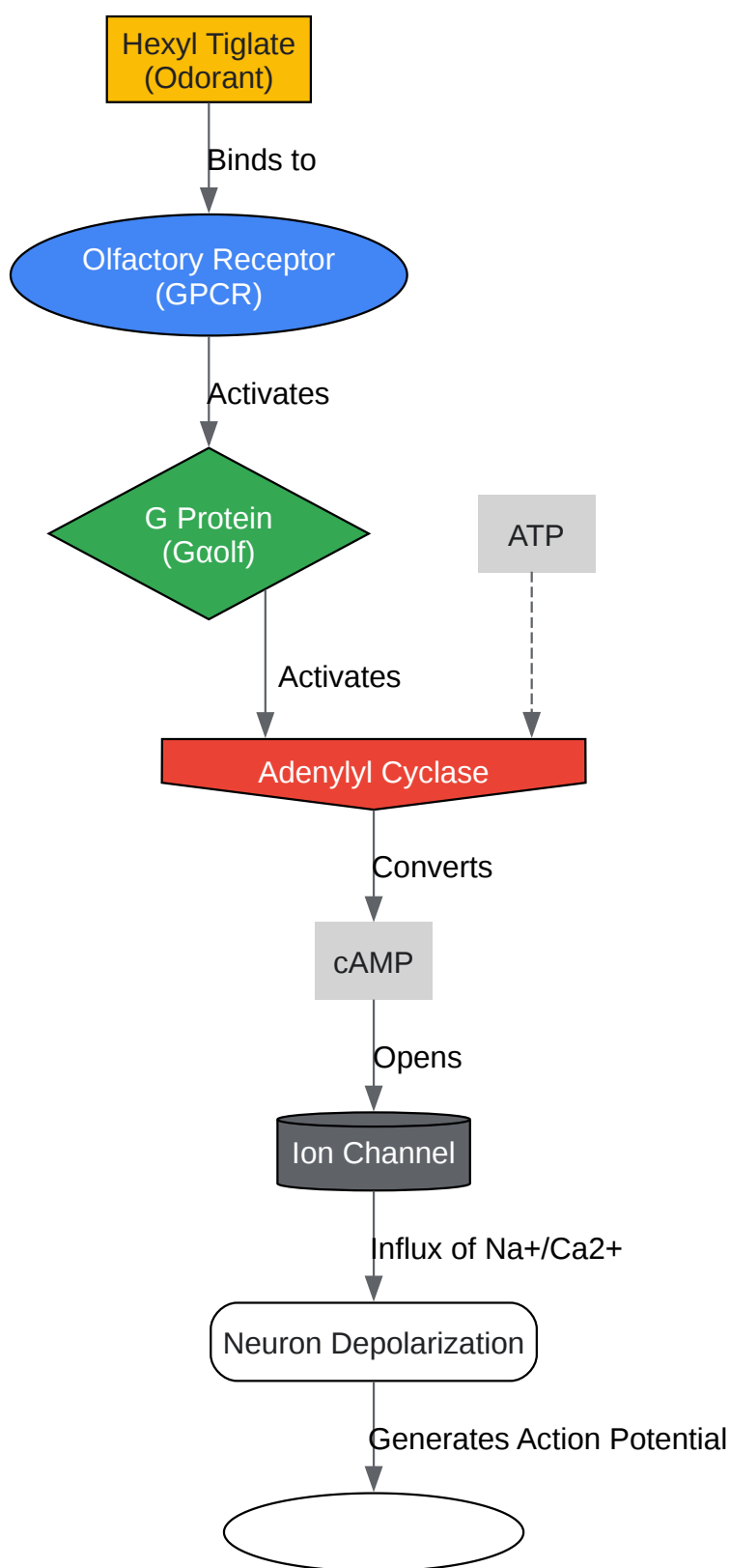
- Collect the intensity ratings from all panelists.
- Calculate the mean intensity score and standard deviation for each aroma descriptor.
- Analyze the data for statistical significance to identify the most prominent and consistently perceived aroma notes.

Mandatory Visualizations



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Caption: Experimental workflow for the sensory evaluation of **Hexyl tiglate**.



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Caption: General olfactory signaling pathway for odorant perception.

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